

Technical Support Center: Characterization of N α -Acetyl-L-histidine methyl amide

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Compound of Interest

Compound Name: *Ac-His-Nhme*

CAS No.: 6367-11-9

Cat. No.: B142123

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Welcome to the technical support center for N α -Acetyl-L-histidine methyl amide. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges encountered during the characterization of this important biochemical reagent. As a Senior Application Scientist, my goal is to provide you with not just protocols, but the reasoning behind them, ensuring your experiments are both efficient and accurate.

Frequently Asked Questions (FAQs)

Q1: What are the primary applications of N α -Acetyl-L-histidine methyl amide?

A1: N α -Acetyl-L-histidine methyl amide is primarily used in biochemical research and pharmaceutical development. Its N-acetylation and C-terminal amidation enhance its stability and bioavailability compared to native L-histidine, making it a valuable tool in peptide synthesis and for studying enzyme-substrate interactions.[1][2] It is also explored for its potential neuroprotective and antioxidant properties.[2]

Q2: What are the recommended storage conditions for N α -Acetyl-L-histidine methyl amide?

A2: To ensure its stability, N α -Acetyl-L-histidine methyl amide should be stored at 2-8 °C in a tightly sealed container, protected from light and moisture.[1][2] For long-term storage, maintaining a dry, inert atmosphere (e.g., under argon or nitrogen) is recommended to prevent degradation.

Q3: Why do I observe peak splitting or broad peaks in the ¹H-NMR spectrum of N α -Acetyl-L-histidine methyl amide?

A3: This is a common observation and is often due to the tautomerism of the imidazole ring of the histidine side chain. The proton on the imidazole ring can reside on either of the two nitrogen atoms (N-1 or N-3), leading to two tautomeric forms that are in slow exchange on the NMR timescale.[3] This can result in peak broadening or the appearance of two distinct sets of signals for the imidazole protons. The equilibrium between these tautomers is pH-dependent.

Q4: What are the likely impurities I might encounter in my sample of N α -Acetyl-L-histidine methyl amide?

A4: Depending on the synthetic route, common impurities may include unreacted starting materials such as L-histidine, N α -acetyl-L-histidine, or the corresponding methyl ester. Incomplete reactions or side reactions during the amidation step can also lead to related by-products. A thesis on the synthesis of a similar compound, N α -Acetyl-L-histidine ethyl amide, highlighted the challenge of driving the reaction to completion and the presence of starting materials in the crude product.[4]

Q5: Is N α -Acetyl-L-histidine methyl amide susceptible to degradation?

A5: Yes. Like other histidine derivatives, the imidazole ring is susceptible to photo-oxidation, which can lead to the formation of various oxidation products.[5] It is crucial to handle and store the compound with protection from light. Additionally, hydrolysis of the amide bonds can occur under strong acidic or basic conditions, especially at elevated temperatures.

Troubleshooting Guides

High-Performance Liquid Chromatography (HPLC) Analysis

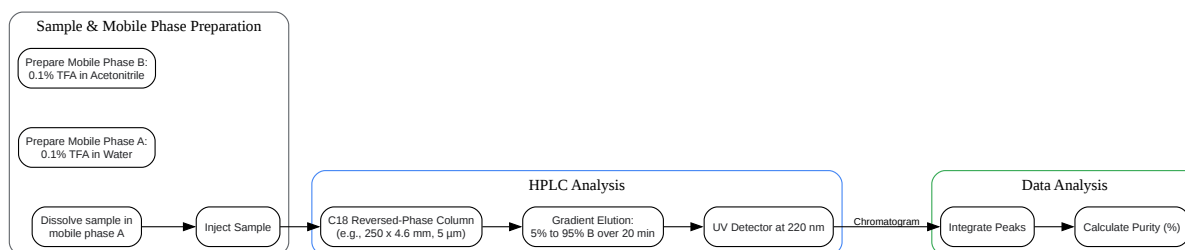
Issue 1: Poor peak shape (tailing) for N α -Acetyl-L-histidine methyl amide.

- Probable Cause: The basic imidazole side chain can interact with residual acidic silanols on the surface of silica-based reversed-phase columns. This secondary interaction leads to peak tailing.
- Troubleshooting Steps:
 - Mobile Phase Modification: Add a small amount of a competing base, such as 0.1% trifluoroacetic acid (TFA) or formic acid, to the mobile phase. The acid will protonate the imidazole ring, and the TFA anion will act as an ion-pairing agent, minimizing interactions with the stationary phase.
 - Column Selection: Utilize a column with end-capping or a base-deactivated stationary phase specifically designed for the analysis of basic compounds.
 - pH Adjustment: Ensure the mobile phase pH is well below the pKa of the imidazole ring (around 6.0) to maintain a consistent protonation state.

Issue 2: Inconsistent retention times.

- Probable Cause: Fluctuations in mobile phase composition, temperature, or pH can lead to shifts in retention time. The tautomeric nature of the imidazole ring can also be influenced by the mobile phase environment.[3]
- Troubleshooting Steps:
 - Mobile Phase Preparation: Prepare fresh mobile phase for each analysis and ensure it is thoroughly degassed.
 - Temperature Control: Use a column oven to maintain a consistent column temperature throughout the analysis.
 - pH Control: Buffer the aqueous component of your mobile phase to maintain a stable pH.

Experimental Workflow: HPLC Purity Assessment



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Caption: A typical HPLC workflow for purity analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

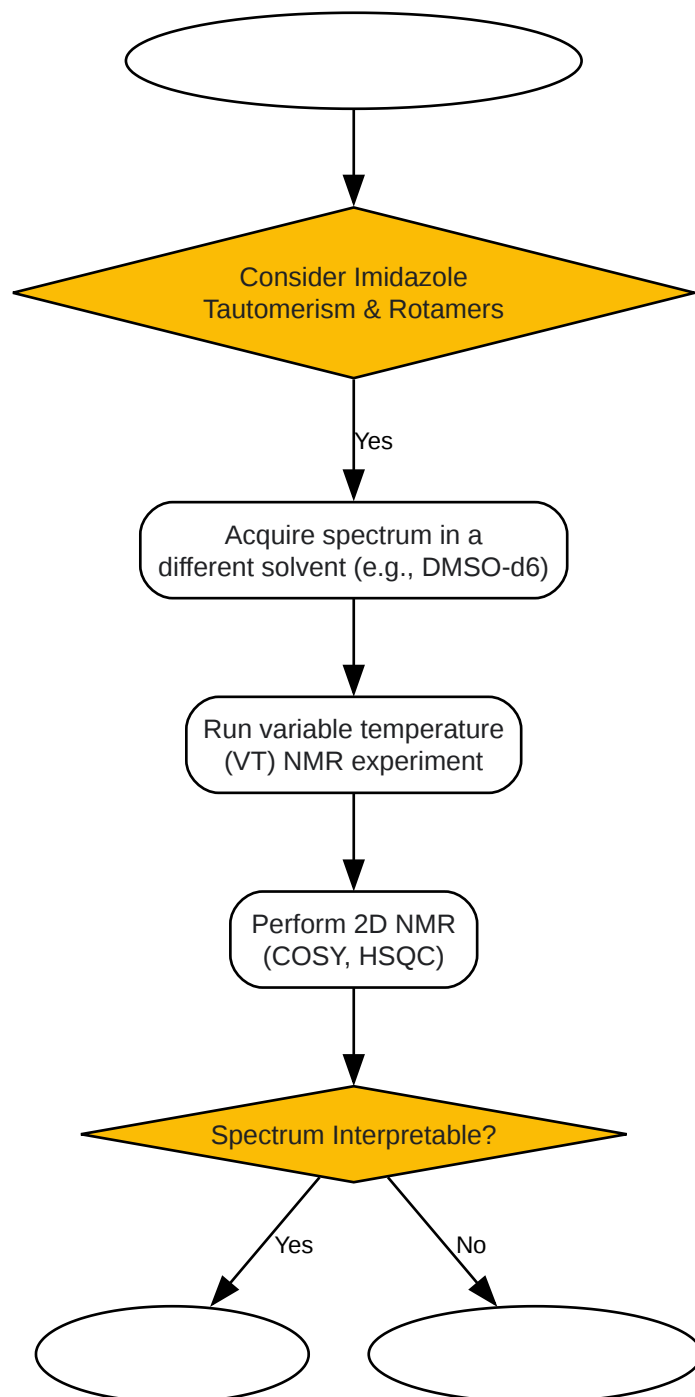
Issue: Complex or uninterpretable ^1H -NMR spectrum.

- Probable Cause: As mentioned in the FAQs, imidazole tautomerism is a primary cause.[3] Additionally, the presence of rotamers around the amide bonds can lead to the doubling of some signals. The choice of solvent can also significantly impact the chemical shifts and resolution.
- Troubleshooting Steps:
 - Solvent Selection: Acquire spectra in different solvents (e.g., D_2O , DMSO-d_6 , MeOD). DMSO-d_6 is often a good choice as it can help resolve exchangeable protons (NH).
 - Temperature Variation: Acquiring the spectrum at an elevated temperature can sometimes coalesce broadened peaks or sets of rotameric signals by increasing the rate of exchange.
 - 2D NMR: Perform 2D NMR experiments such as COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) to confidently assign proton and

carbon signals and to differentiate between tautomers or rotamers.

- pH Adjustment (for D₂O): If using D₂O, adjusting the pD with a small amount of DCl or NaOD can simplify the spectrum by shifting the tautomeric equilibrium.

Logical Troubleshooting Flow for NMR Issues



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Caption: A logical flow for troubleshooting complex NMR spectra.

Mass Spectrometry (MS)

Issue: Unexpected fragmentation pattern or absence of molecular ion.

- Probable Cause: N α -Acetyl-L-histidine methyl amide can undergo in-source fragmentation, especially with harsher ionization techniques. The fragmentation of protonated histidine and its derivatives can be complex, often involving losses of water, ammonia, and carbon monoxide from the parent molecule.^[6]
- Troubleshooting Steps:
 - Soft Ionization: Use a soft ionization technique like electrospray ionization (ESI) with optimized cone voltage to minimize in-source fragmentation and promote the formation of the protonated molecular ion ([M+H]⁺).
 - Adduct Formation: Look for common adducts such as sodium ([M+Na]⁺) or potassium ([M+K]⁺), which can sometimes be more stable than the protonated molecule.
 - Tandem MS (MS/MS): To confirm the identity, perform tandem mass spectrometry on the suspected molecular ion. The fragmentation pattern can then be used to piece together the structure. Expect to see characteristic losses associated with the side chain and the peptide backbone.

Table 1: Predicted MS Fragments for N α -Acetyl-L-histidine methyl amide ([C₉H₁₄N₄O₂+H]⁺, m/z = 211.12)

m/z (monoisotopic)	Possible Fragment Identity	Notes
194.10	$[M+H - NH_3]^+$	Loss of ammonia
183.11	$[M+H - CO]^+$	Loss of carbon monoxide
167.09	$[M+H - C_2H_3O]^+$	Loss of acetyl group
139.09	Immonium ion of histidine	Characteristic fragment
110.07	Imidazole side chain fragment	Characteristic fragment

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